

Phenylalanyl-lysyl-proline chemical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Lys-Pro-Phe*

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An In-depth Technical Guide on the Core Chemical Properties of Phenylalanyl-lysyl-proline

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, purification, and known biological activities of the tripeptide Phenylalanyl-lysyl-proline (Phe-Lys-Pro).

Core Chemical Properties

Phenylalanyl-lysyl-proline is a tripeptide composed of the amino acids phenylalanine, lysine, and proline.^[1] Its chemical properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C20H30N4O4	PubChem[1]
Molecular Weight	390.5 g/mol	PubChem[1]
IUPAC Name	(2S)-1-((2S)-6-amino-2-(((S)-2-amino-3-phenylpropanoyl)amino)hexanoyl)pyrrolidine-2-carboxylic acid	PubChem[1]
CAS Number	145457266	PubChem[1]
ChEBI ID	161701	PubChem[1]
XLogP3	-2.9	PubChem[1]
Hydrogen Bond Donor Count	4	PubChem[1]
Hydrogen Bond Acceptor Count	5	PubChem[1]
Rotatable Bond Count	8	PubChem[1]
Exact Mass	390.22670545 Da	PubChem[1]
Monoisotopic Mass	390.22670545 Da	PubChem[1]
Topological Polar Surface Area	139 Å ²	PubChem[1]
Heavy Atom Count	28	PubChem[1]
Formal Charge	0	PubChem[1]
Complexity	536	PubChem[1]

Experimental Protocols

Synthesis of Phenylalanyl-lysyl-proline

The synthesis of Phenylalanyl-lysyl-proline is typically achieved through Solid-Phase Peptide Synthesis (SPPS) using the Fmoc/tBu (9-fluorenylmethoxycarbonyl/tert-butyl) strategy.[2]

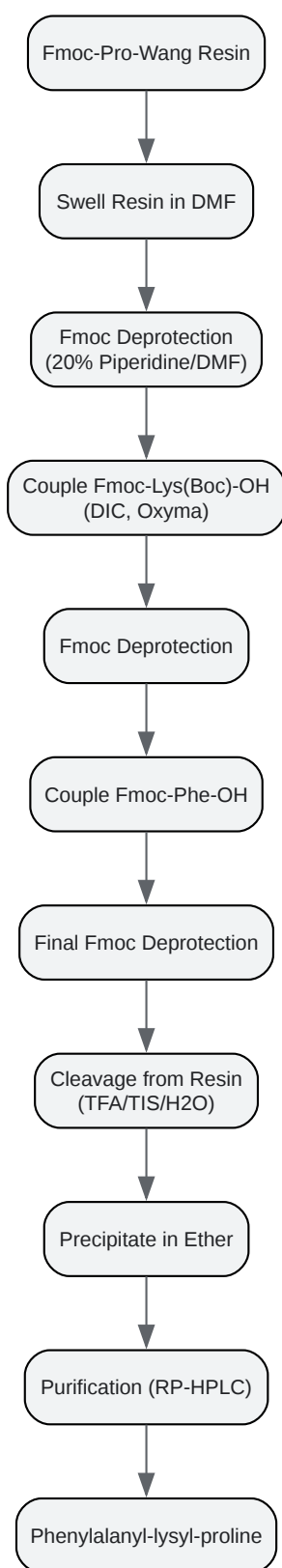
Materials:

- Fmoc-Pro-Wang resin
- Fmoc-Lys(Boc)-OH
- Fmoc-Phe-OH
- N,N'-Diisopropylcarbodiimide (DIC)
- Ethyl cyanohydroxyiminoacetate (Oxyma)
- Piperidine solution (20% in DMF)
- Dichloromethane (DCM)
- N,N-Dimethylformamide (DMF)
- Trifluoroacetic acid (TFA)
- Triisopropylsilane (TIS)
- Water

Procedure:

- Resin Swelling: The Fmoc-Pro-Wang resin is swelled in DMF for 30 minutes.
- Fmoc Deprotection: The Fmoc protecting group is removed from the proline residue by treating the resin with a 20% piperidine solution in DMF for 20 minutes. The resin is then washed with DMF and DCM.
- Lysine Coupling: Fmoc-Lys(Boc)-OH is activated with DIC and Oxyma in DMF and then added to the deprotected resin. The coupling reaction is allowed to proceed for 2 hours. The resin is then washed with DMF and DCM.
- Fmoc Deprotection: The Fmoc group is removed from the newly added lysine residue as described in step 2.

- Phenylalanine Coupling: Fmoc-Phe-OH is activated and coupled to the deprotected dipeptide on the resin as described in step 3.
- Final Fmoc Deprotection: The Fmoc group is removed from the phenylalanine residue.
- Cleavage and Deprotection: The peptide is cleaved from the resin, and the side-chain protecting groups are removed by treating the resin with a cleavage cocktail of TFA/TIS/Water (95:2.5:2.5) for 2 hours.
- Precipitation and Washing: The cleaved peptide is precipitated in cold diethyl ether, centrifuged, and the pellet is washed multiple times with cold ether to remove scavengers and byproducts.
- Drying: The crude peptide is dried under vacuum.



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Solid-Phase Peptide Synthesis (SPPS) Workflow

Purification of Phenylalanyl-lysyl-proline

The crude peptide is purified by reverse-phase high-performance liquid chromatography (RP-HPLC).

Materials:

- Crude Phenylalanyl-lysyl-proline
- Water with 0.1% TFA (Solvent A)
- Acetonitrile with 0.1% TFA (Solvent B)
- C18 RP-HPLC column

Procedure:

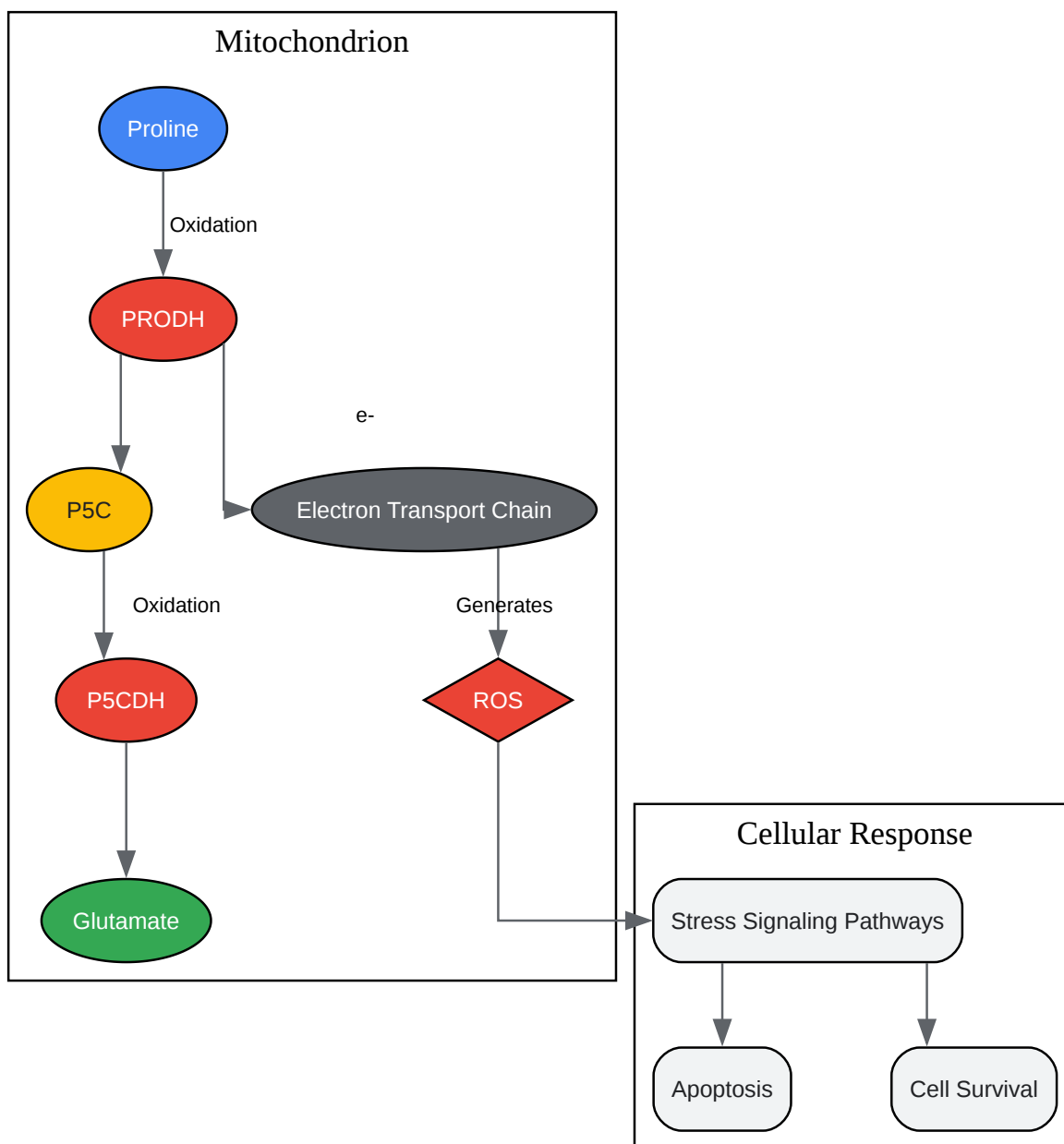
- **Sample Preparation:** The crude peptide is dissolved in a minimal amount of Solvent A.
- **Chromatography:** The dissolved peptide is loaded onto a C18 column. The peptide is eluted using a linear gradient of Solvent B, for example, from 5% to 60% over 30 minutes.
- **Fraction Collection:** Fractions are collected and analyzed by analytical HPLC or mass spectrometry to identify those containing the pure peptide.
- **Lyophilization:** The pure fractions are pooled and lyophilized to obtain the final purified Phenylalanyl-lysyl-proline as a white powder.

Biological Activity and Signaling Pathways

While specific studies on the biological activity of Phenylalanyl-lysyl-proline are limited, the individual amino acid components and related proline-containing peptides have well-documented roles in various biological processes. Proline metabolism, in particular, is linked to cellular signaling, especially in response to stress.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

The metabolism of proline can influence the production of reactive oxygen species (ROS), which act as signaling molecules.[\[4\]](#)[\[5\]](#)[\[6\]](#) The oxidation of proline to glutamate in the

mitochondria can lead to the generation of ROS through the electron transport chain.[7] This process can be a key factor in cellular responses such as apoptosis and stress adaptation.[7]



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Proline Metabolism and ROS Signaling Pathway

The presence of phenylalanine and lysine in the peptide sequence suggests potential interactions with various enzymes and receptors. For instance, peptide sequences containing these amino acids have been investigated as enzyme inhibitors.[2] Further research is needed to elucidate the specific biological roles and mechanisms of action of Phenylalanyl-lysyl-proline.

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- To cite this document: BenchChem. [Phenylalanyl-lysyl-proline chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15214286#phenylalanyl-lysyl-proline-chemical-properties]

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